

MM-401: A Potent and Selective Chemical Probe for MLL1

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Compound of Interest

Compound Name: MM-401

Cat. No.: B15579438

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

The Mixed Lineage Leukemia (MLL) gene, KMT2A, is a critical regulator of gene expression, particularly during development and hematopoiesis.[1] Chromosomal translocations involving the MLL1 gene are frequently observed in aggressive forms of acute leukemia.[1] The protein product, MLL1, is a histone H3 lysine 4 (H3K4) methyltransferase, an enzyme that plays a crucial role in epigenetic regulation.[1] MLL1's catalytic activity is dependent on its interaction with a core complex of proteins, including WDR5, RbBP5, Ash2L, and DPY-30. The interaction between MLL1 and WDR5 is essential for the methyltransferase activity of the MLL1 complex. [2]

MM-401 is a highly potent and selective chemical probe that targets the MLL1-WDR5 protein-protein interaction.[2] By disrupting this interaction, **MM-401** effectively inhibits the histone methyltransferase activity of MLL1.[3] This technical guide provides a comprehensive overview of **MM-401**, including its biochemical and cellular activities, selectivity profile, and detailed protocols for its use as a chemical probe in MLL1 research.

Data Presentation

The following tables summarize the quantitative data for **MM-401** and its negative control enantiomer, MM-NC-401.

Table 1: Biochemical Activity of **MM-401**

Compound	Target	Assay	IC50	Ki	Reference
MM-401	MLL1-WDR5 Interaction	Fluorescence Polarization	0.9 nM	< 1 nM	[3]
MM-401	MLL1 HMT Activity	In vitro HMT Assay	0.32 μ M	-	[3]
MM-NC-401	WDR5 Binding	Not Specified	> 100 μ M	> 10 μ M	

Table 2: Cellular Activity of **MM-401** in MLL-Rearranged Leukemia Cell Lines

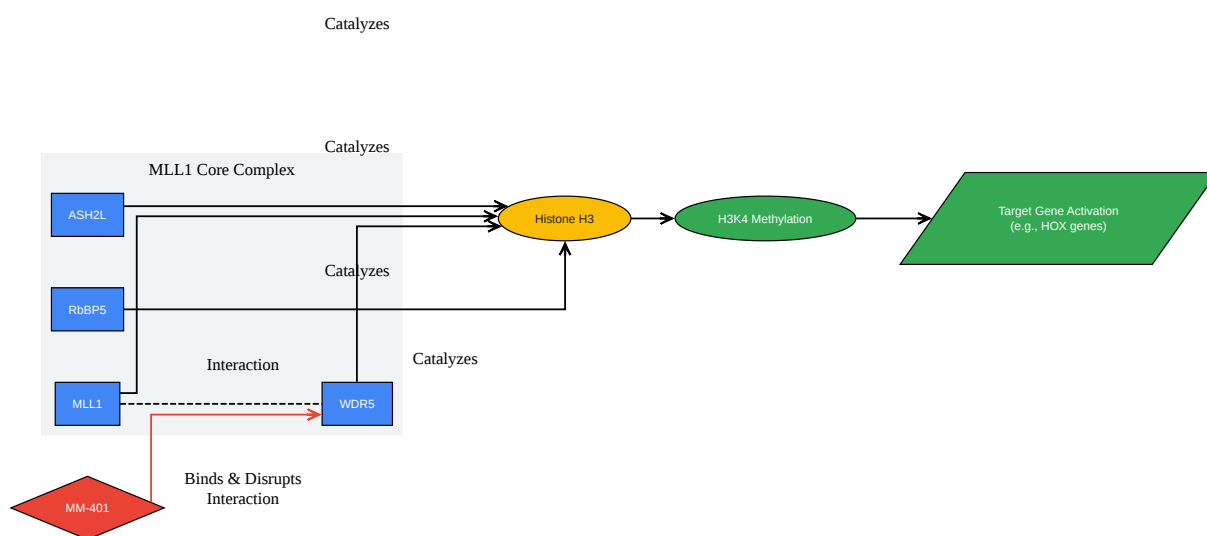
Cell Line	MLL Fusion	GI50 (MM-401)	GI50 (MM-NC-401)	Reference
MV4;11	MLL-AF4	~10 μ M	> 50 μ M	
MOLM13	MLL-AF9	~15 μ M	> 50 μ M	
KOPN8	MLL-ENL	~20 μ M	> 50 μ M	
Murine MLL-AF9	MLL-AF9	~10 μ M	Minimal Effect	

Mechanism of Action and Selectivity

MM-401 functions by specifically disrupting the interaction between MLL1 and WDR5, a key component of the MLL1 core complex required for its histone methyltransferase (HMT) activity. [2] This targeted disruption prevents the proper assembly of the MLL1 complex, leading to the inhibition of H3K4 methylation. Importantly, **MM-401** exhibits remarkable selectivity for the MLL1 complex and does not affect the activity of other MLL family HMTs. This specificity is attributed to unique regulatory features of the MLL1 complex. The enantiomer of **MM-401**, MM-NC-401, serves as an excellent negative control as it shows no detectable binding to WDR5 and has no inhibitory effect on MLL1 activity.

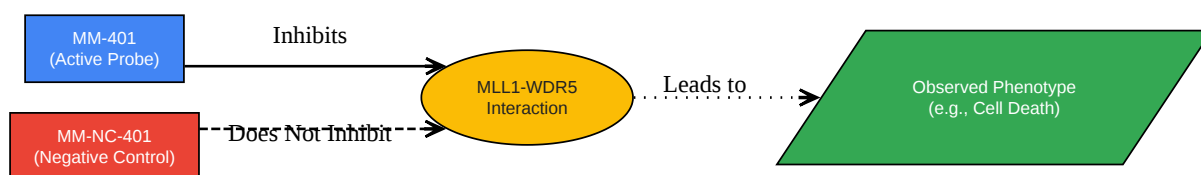
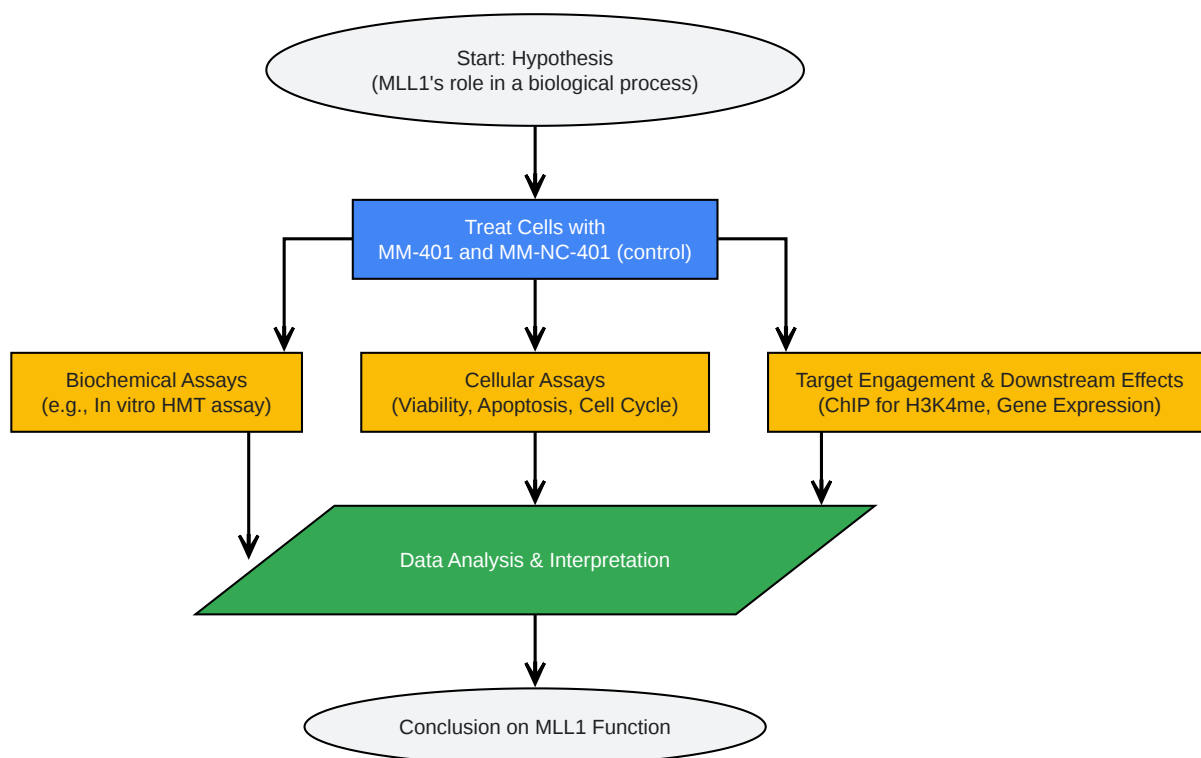
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the MLL1 signaling pathway, the mechanism of action of **MM-401**, and a general experimental workflow for its use as a chemical probe.



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Caption: MLL1 signaling pathway and the inhibitory action of **MM-401**.



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